

Application Note: Calcium Mobilization Assay Using Urotensin II (114-124)

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Compound of Interest

Compound Name: Urotensin II (114-124), human TFA

Cat. No.: B15605310

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Audience: Researchers, scientists, and drug development professionals.

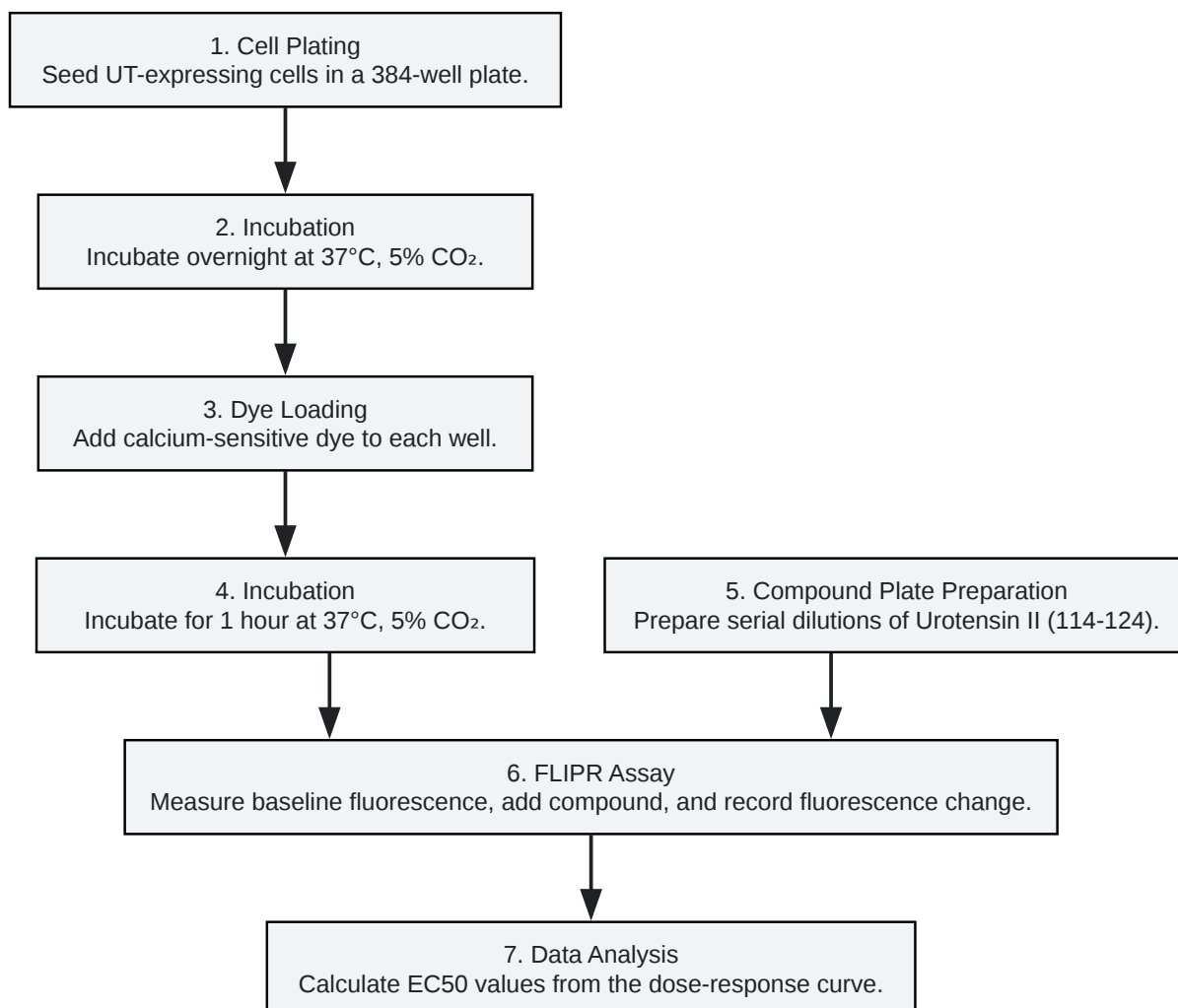
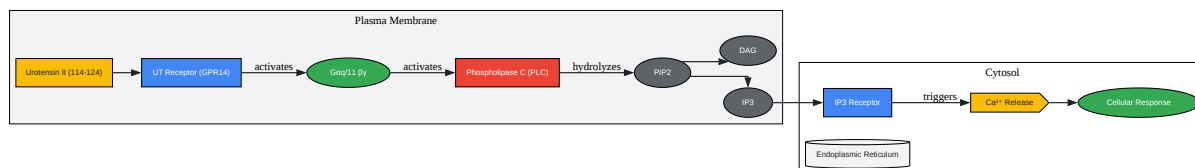
Introduction

Urotensin II (U-II) is a potent neuropeptide that exerts a variety of biological effects, primarily through the activation of the G protein-coupled receptor (GPCR), the Urotensin II receptor (UT), also known as GPR14.[1][2] The human form of U-II is an 11-amino acid cyclic peptide, and its fragment (114-124) retains the biological activity of the full-length peptide.[3][4][5][6][7] Upon binding to the UT receptor, U-II initiates a signaling cascade that leads to an increase in intracellular calcium concentration, making it a key target for drug discovery in areas such as cardiovascular disease.[2][8][9] This application note provides a detailed protocol for a calcium mobilization assay using Urotensin II (114-124) to functionally characterize the UT receptor, suitable for high-throughput screening (HTS) applications.

Signaling Pathway of Urotensin II Receptor

The Urotensin II receptor (UT) is coupled to the Gαq/11 G protein subunit.[1][8] Upon agonist binding, the activated Gαq/11 subunit stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[8] IP3 binds to its receptor on the endoplasmic/sarcoplasmic

reticulum, triggering the release of stored intracellular calcium (Ca^{2+}), which can be detected by calcium-sensitive fluorescent dyes.[8]



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- To cite this document: BenchChem. [Application Note: Calcium Mobilization Assay Using Urotensin II (114-124)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15605310/docs#application-note-calcium-mobilization-assay-using-urotensin-ii-114-124\]](https://www.benchchem.com/product/b15605310/docs#application-note-calcium-mobilization-assay-using-urotensin-ii-114-124)

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